

In-Depth Technical Guide: PF-06679142 (CAS Number: 1467059-66-0)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-06679142

Cat. No.: B15620070

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Introduction

PF-06679142 is a potent and orally active small molecule activator of AMP-activated protein kinase (AMPK), a critical enzyme in cellular energy homeostasis. With the CAS number 1467059-66-0, this compound has been investigated for its therapeutic potential in metabolic diseases, particularly diabetic nephropathy. This technical guide provides a comprehensive overview of **PF-06679142**, including its mechanism of action, key quantitative data, and detailed experimental protocols for its evaluation.

Physicochemical Properties and Identification

Property	Value
CAS Number	1467059-66-0
Molecular Formula	C ₂₀ H ₁₇ F ₂ NO ₃
Molecular Weight	357.36 g/mol
IUPAC Name	(S)-4,6-difluoro-5-(4-(tetrahydro-2H-pyran-2-yl)phenyl)-1H-indole-3-carboxylic acid
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in DMSO

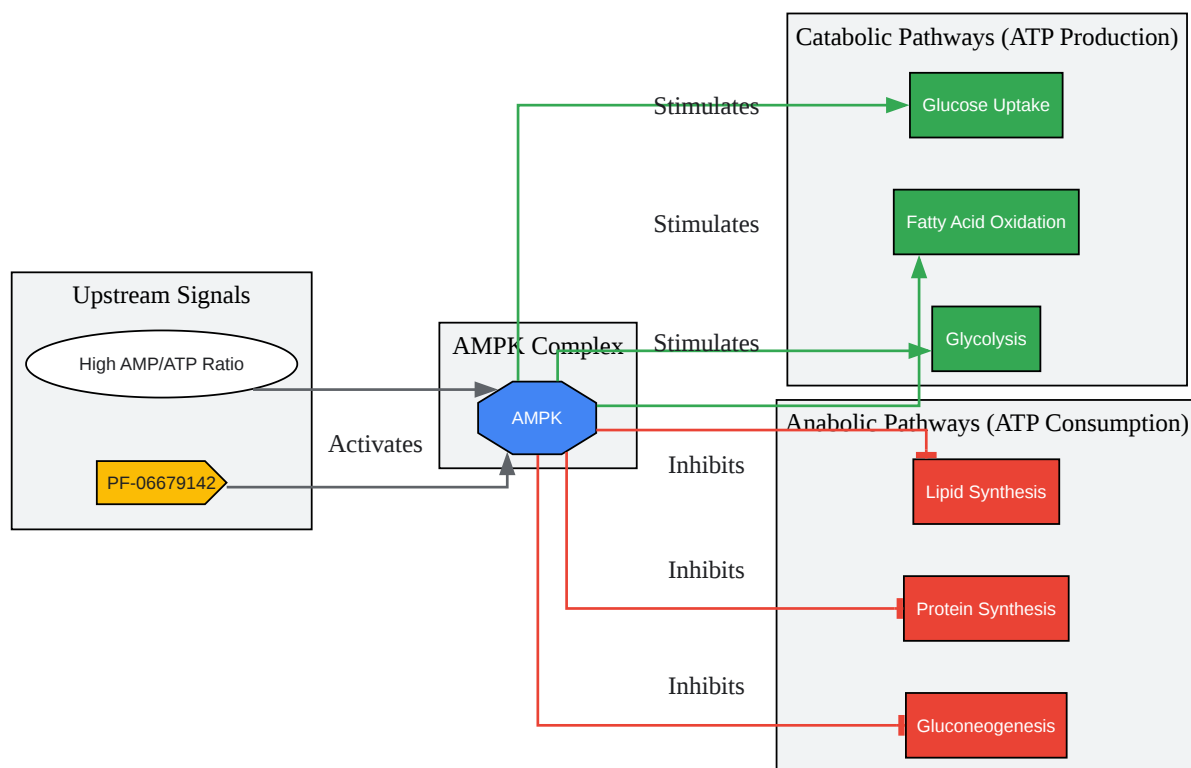
Mechanism of Action: AMPK Activation

PF-06679142 functions as a direct activator of AMPK, a serine/threonine kinase that acts as a master regulator of cellular energy balance. AMPK is a heterotrimeric enzyme composed of a catalytic α subunit and regulatory β and γ subunits.[\[1\]](#)

Activation of AMPK by **PF-06679142** leads to a cascade of downstream effects aimed at restoring cellular energy levels. This includes the stimulation of catabolic pathways that generate ATP (such as glucose uptake and fatty acid oxidation) and the inhibition of anabolic pathways that consume ATP (like lipid and protein synthesis).[\[1\]](#) This modulation of metabolic pathways makes AMPK a promising target for the treatment of metabolic disorders.[\[1\]](#)

Signaling Pathway

The following diagram illustrates the central role of AMPK in cellular metabolism and the points of intervention by an activator like **PF-06679142**.



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Caption: Simplified AMPK signaling pathway activated by **PF-06679142**.

Quantitative In Vitro Data

The potency of **PF-06679142** as an AMPK activator has been characterized through various in vitro assays.

Parameter	Value	Assay Type	Target	Reference
EC ₅₀	22 nM	FRET-based activation assay	α1β1γ1-AMPK	[2]
Kd	14 nM	Surface Plasmon Resonance (SPR)	α1β1γ1/α2β1γ1-isoform	[3]

Preclinical Pharmacokinetics

Pharmacokinetic studies in preclinical models have demonstrated desirable properties for **PF-06679142**, supporting its potential for oral administration.

Species	Dosing Route	Dose (mg/kg)	AUC (ng*h/mL)	C _{max} (ng/mL)	T _{max} (h)	Clearance (mL/min/kg)	Vd (L/kg)
Wistar Rat	Intravenous	1	1,230	-	-	13.6	1.8
Wistar Rat	Oral	3	4,560	1,090	2.0	-	-

In Vivo Efficacy: Diabetic Nephropathy Model

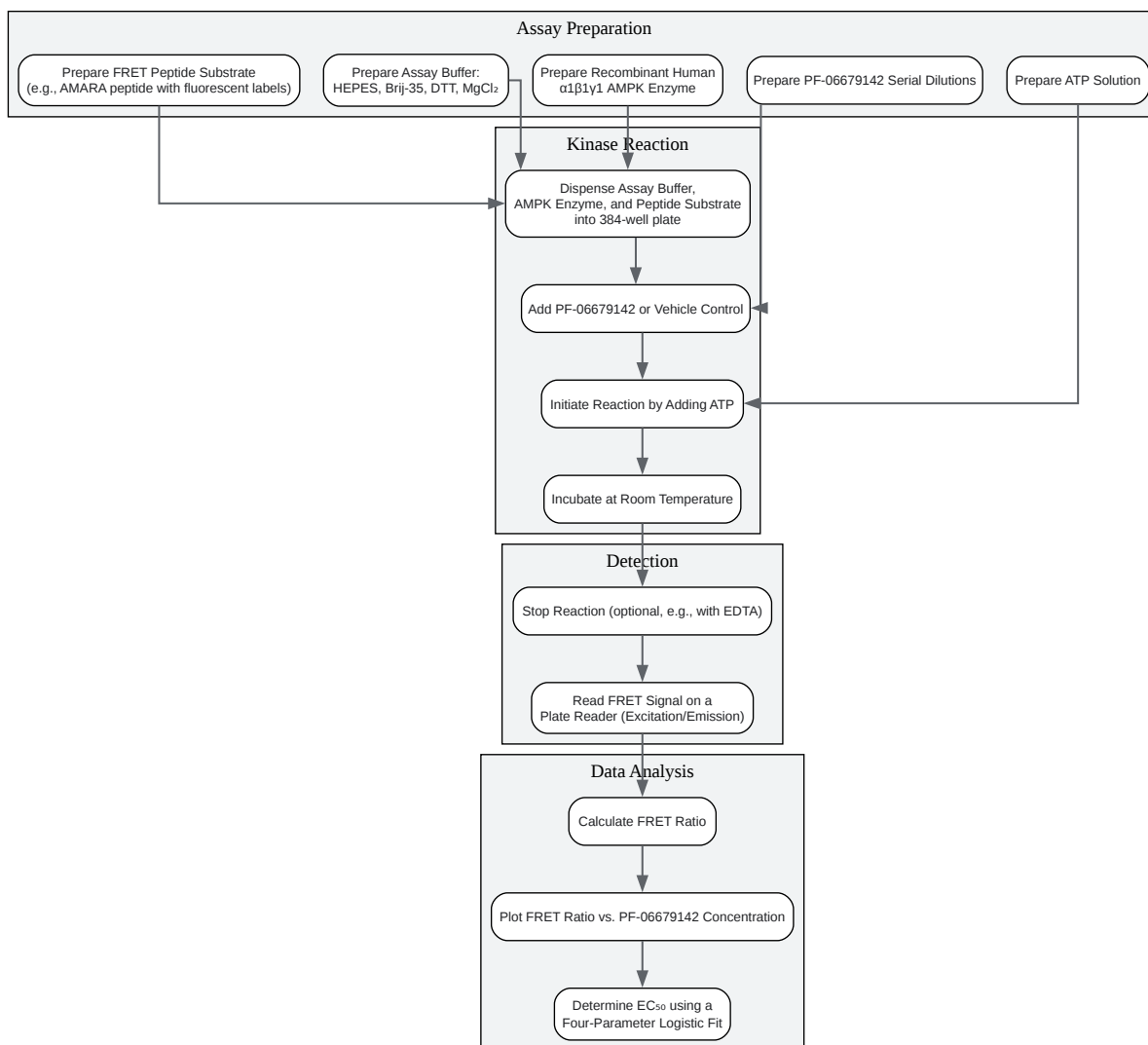
PF-06679142 has been evaluated in the ZSF-1 rat, an obese/diabetic rodent model that recapitulates key features of human diabetic nephropathy.[3]

Animal Model	Treatment	Duration	Key Findings
ZSF-1 Rat	PF-06679142	Not specified	Robust activation of AMPK in the kidneys

Experimental Protocols

In Vitro AMPK Activation Assay (FRET-based)

This protocol describes a fluorescence resonance energy transfer (FRET)-based assay to determine the in vitro potency of compounds in activating the $\alpha 1\beta 1\gamma 1$ isoform of AMPK.



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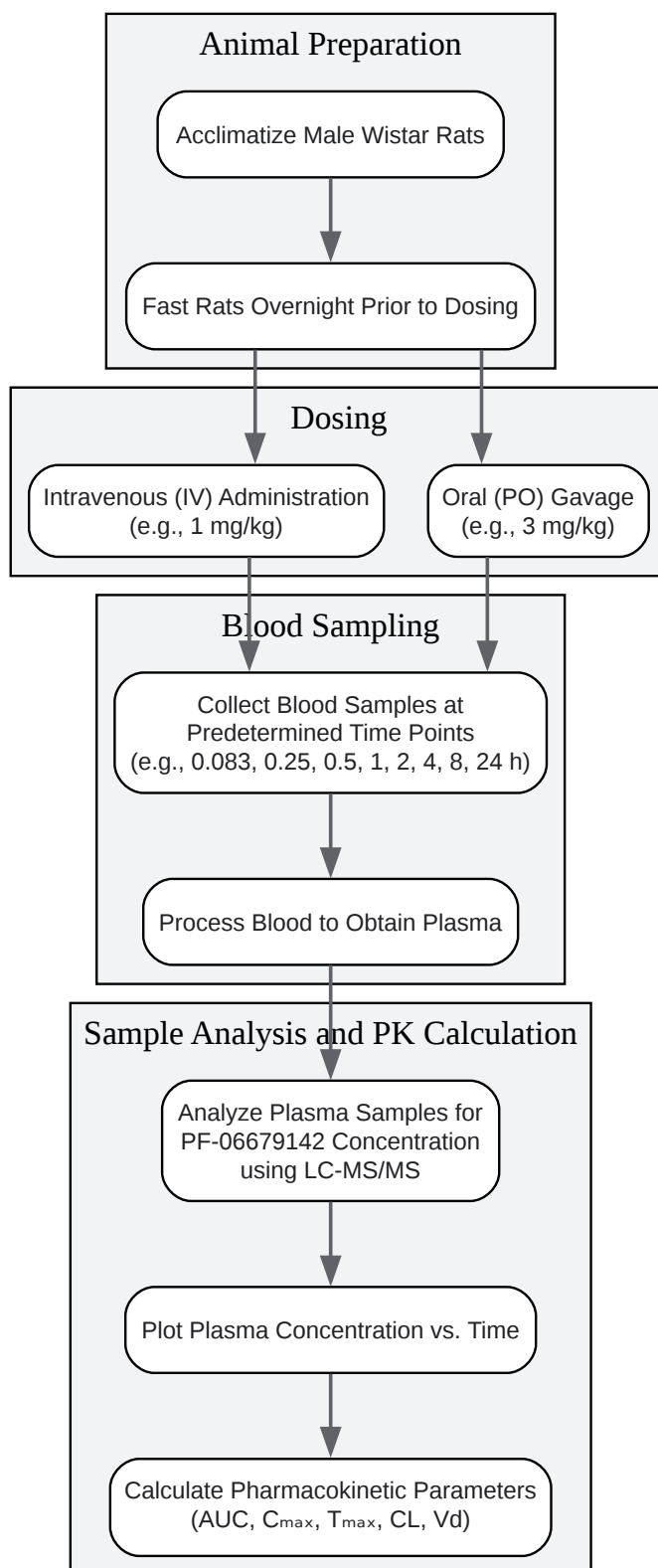
Caption: Workflow for the FRET-based AMPK activation assay.

Methodology:

- Reagents:
 - Assay Buffer: 50 mM HEPES (pH 7.5), 0.015% Brij-35, 2 mM DTT, and 1 mM MgCl₂.
 - Enzyme: Recombinant human $\alpha 1\beta 1\gamma 1$ AMPK.
 - Substrate: AMARA peptide (AMARAASAAALARRR) labeled with a FRET pair.
 - ATP: Adenosine triphosphate.
 - Test Compound: **PF-06679142** serially diluted in DMSO.
- Procedure:
 - In a 384-well plate, combine the assay buffer, AMPK enzyme, and FRET peptide substrate.
 - Add the test compound (**PF-06679142**) or vehicle control (DMSO) to the wells.
 - Initiate the kinase reaction by adding ATP.
 - Incubate the plate at room temperature for the desired time (e.g., 60 minutes).
 - Measure the fluorescence intensity at the donor and acceptor emission wavelengths using a suitable plate reader.
- Data Analysis:
 - Calculate the FRET ratio for each well.
 - Plot the FRET ratio against the logarithm of the compound concentration.
 - Determine the EC₅₀ value by fitting the data to a four-parameter logistic equation.

Preclinical Pharmacokinetic Study in Wistar Rats

This protocol outlines the procedure for determining the pharmacokinetic profile of **PF-06679142** in male Wistar rats following intravenous and oral administration.



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- To cite this document: BenchChem. [In-Depth Technical Guide: PF-06679142 (CAS Number: 1467059-66-0)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15620070/docs#in-depth-technical-guide-pf-06679142-cas-number-1467059-66-0>]

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